

Alloxanic Acid: Physicochemical Properties and Methodologies

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Compound of Interest

Compound Name: Alloxanic acid

Cat. No.: B1218109

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This document provides a detailed overview of the key physicochemical properties of **alloxanic acid**, specifically its molecular weight and acid dissociation constant (pKa). It is intended for researchers and professionals in the fields of chemistry and drug development, offering concise data, methodologies for its determination, and visual representations of relevant processes.

Physicochemical Data

The essential quantitative properties of **alloxanic acid** are summarized below.

Parameter	Value	Source
Molecular Formula	C ₄ H ₄ N ₂ O ₅	PubChem[1]
Molecular Weight	160.09 g/mol	PubChem[1]
Acid Dissociation Constant (K _a)	2.24 x 10 ⁻⁷	Bartleby[2][3]
pKa	6.64	ChemicalBook[4]
Calculated pKa (from K _a)	6.65	

Methodologies and Protocols

1. Determination of Molecular Weight

The molecular weight of a compound is a fundamental property derived from its molecular formula. The value presented is the computed molecular weight.

Protocol: Calculation from Molecular Formula

- Identify the Molecular Formula: The established molecular formula for **alloxanic acid** is $C_4H_4N_2O_5$.^[1]
- Determine Atomic Weights: Obtain the standard atomic weights of the constituent elements from the periodic table (C \approx 12.011 u, H \approx 1.008 u, N \approx 14.007 u, O \approx 15.999 u).
- Calculate Total Mass: Sum the atomic weights of all atoms in the formula:
 - $Mass = (4 \times C) + (4 \times H) + (2 \times N) + (5 \times O)$
 - $Mass = (4 \times 12.011) + (4 \times 1.008) + (2 \times 14.007) + (5 \times 15.999)$
 - $Mass \approx 160.09 \text{ g/mol}$

2. Determination of pKa

The pKa is a measure of acid strength. The pKa of **alloxanic acid** has been experimentally determined to be approximately 6.64–6.65.^{[2][3][4]} A common and accurate method for determining the pKa of a weak acid is through potentiometric titration.

Protocol: Potentiometric Titration (General Methodology)

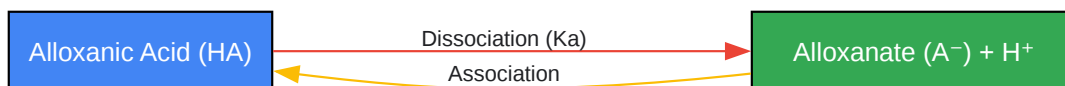
- Preparation: A standard solution of **alloxanic acid** with a known concentration is prepared in a suitable solvent, typically deionized water. A standardized solution of a strong base (e.g., NaOH) is prepared as the titrant.
- Titration Setup: The **alloxanic acid** solution is placed in a beaker with a magnetic stirrer. A calibrated pH electrode is submerged in the solution to monitor the pH continuously. The titrant (NaOH solution) is added in small, precise increments using a burette.
- Data Collection: The pH of the solution is recorded after each addition of the titrant. The process is continued until the pH shows a sharp inflection, indicating the equivalence point has been passed.

- **Data Analysis:** A titration curve is generated by plotting the recorded pH values against the volume of titrant added.
- **pKa Determination:** The pKa is determined from the titration curve. It is the pH at the half-equivalence point, which is the point where exactly half of the acid has been neutralized by the base. At this specific point, the concentration of the acid [HA] is equal to the concentration of its conjugate base [A⁻], and according to the Henderson-Hasselbalch equation ($\text{pH} = \text{pKa} + \log([A^-]/[HA])$), the pH is equal to the pKa.

Visualizations

Acid-Base Equilibrium of **Alloxanic Acid**

The following diagram illustrates the dissociation of **alloxanic acid** (HA) into its conjugate base (A⁻) and a proton (H⁺) in an aqueous solution.

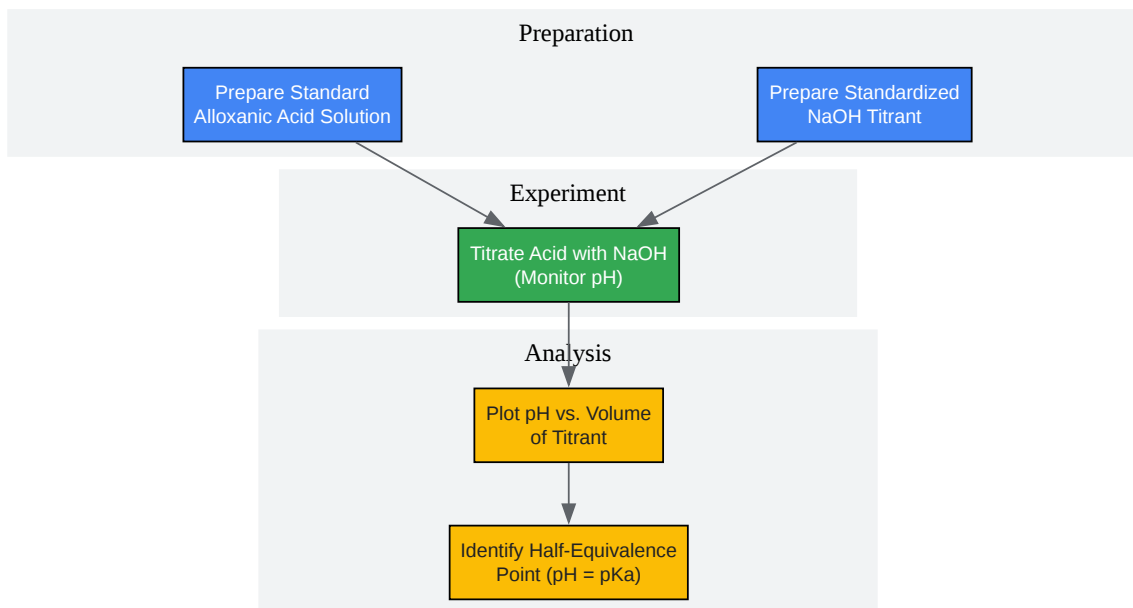


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Dissociation equilibrium of **alloxanic acid**.

Workflow for pKa Determination via Potentiometric Titration

This diagram outlines the key steps in the experimental determination of a compound's pKa value using potentiometric titration.



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Workflow for experimental pKa determination.

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References

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